

How to prepare CCT365623 stock solution with DMSO

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Application Notes and Protocols for CCT365623

For Researchers, Scientists, and Drug Development Professionals

Abstract

CCT365623 is a potent and orally active inhibitor of lysyl oxidase (LOX) and lysyl oxidase-like 2 (LOXL2), enzymes critically involved in extracellular matrix remodeling.[1] Dysregulation of LOX activity is implicated in various pathologies, including cancer progression and metastasis. CCT365623 exerts its anti-tumor effects by disrupting the retention of the Epidermal Growth Factor Receptor (EGFR) at the cell surface, subsequently attenuating downstream signaling pathways such as AKT phosphorylation.[2][3][4] This document provides detailed protocols for the preparation of CCT365623 stock solutions using Dimethyl Sulfoxide (DMSO) and outlines a general experimental workflow for its application in cell-based assays.

Physicochemical Properties and Storage Recommendations

A summary of the key physicochemical properties of **CCT365623** is presented in Table 1. Adherence to the recommended storage conditions is crucial to maintain the stability and activity of the compound.

Table 1: Physicochemical Properties of CCT365623



Property	Value	Reference
Molecular Formula	C18H17NO4S3	[2][5]
Molecular Weight	407.5 g/mol	[2][5]
Solubility	Soluble in DMSO	[3][5]
Purity	>98%	[5]
Appearance	Solid powder	[3]

Table 2: Storage Conditions for **CCT365623**

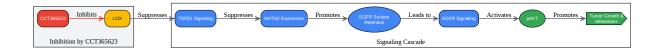
Format	Short-term Storage (days to weeks)	Long-term Storage (months to years)	Reference
Solid Powder	0 - 4°C (dry and dark)	-20°C (dry and dark)	[3]
DMSO Stock Solution	0 - 4°C	-20°C or -80°C	[6][7]

Note: For DMSO stock solutions, storage at -80°C is recommended for extended periods (up to 6 months) to minimize degradation.[6] Avoid repeated freeze-thaw cycles.[6]

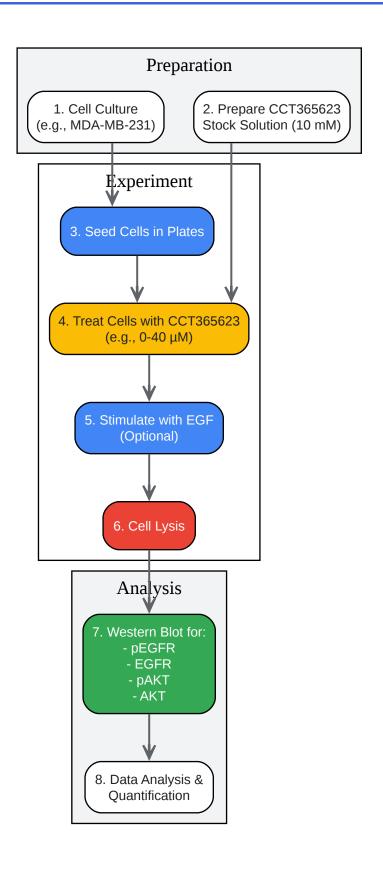
Signaling Pathway of CCT365623 Inhibition

CCT365623 primarily targets lysyl oxidase (LOX), an enzyme that remodels the tumor microenvironment. LOX activity leads to the suppression of TGFβ1 signaling, which in turn increases the expression of Matrilin-2 (MATN2). MATN2 traps EGFR at the cell surface, enhancing its activation by ligands like EGF. By inhibiting LOX, **CCT365623** disrupts this cascade, leading to reduced EGFR surface retention and subsequent inhibition of downstream pro-survival pathways like PI3K/AKT.









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- To cite this document: BenchChem. [How to prepare CCT365623 stock solution with DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606556#how-to-prepare-cct365623-stock-solution-with-dmso]

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